

Dideschloro Florfenicol-d3 material safety data sheet (MSDS)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dideschloro Florfenicol-d3*

Cat. No.: *B15599470*

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An In-depth Technical Guide to Dideschloro Florfenicol-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Dideschloro Florfenicol-d3**, a deuterated analog of the broad-spectrum antibiotic Florfenicol. Given the limited availability of a specific Material Safety Data Sheet (MSDS) for **Dideschloro Florfenicol-d3**, this document synthesizes available data for the parent compound, Florfenicol, and its deuterated forms to offer guidance on safety, handling, and application. **Dideschloro Florfenicol-d3** is primarily utilized as an internal standard in analytical and research settings for the accurate quantification of Florfenicol and its metabolites.

Section 1: Chemical and Physical Properties

Dideschloro Florfenicol-d3 is a stable isotope-labeled version of a Florfenicol derivative. While specific experimental data for the deuterated compound is not publicly available, the properties of the parent compound, Florfenicol, provide a strong basis for its characteristics.

Table 1: Chemical and Physical Data

| Property | Value | Source |
|---------------------------|--|--------------------------------------|
| Analyte Name | Dideschloro Florfenicol-d3 | LGC Standards[1] |
| Molecular Formula | C ₁₂ D ₃ H ₁₃ FNO ₄ S | LGC Standards[1], Clearsynth[2] |
| Molecular Weight | 292.34 g/mol | LGC Standards[1], Clearsynth[2] |
| Accurate Mass | 292.097 | LGC Standards[1] |
| CAS Number | 2714484-53-2 | Pharmaffiliates[3] |
| Alternate CAS (Unlabeled) | 138872-76-1 | Clearsynth[2], Pharmaffiliates[3] |
| Appearance | White Solid | Pharmaffiliates[3] |
| Storage Temperature | 2-8°C, Refrigerator | Pharmaffiliates[3] |
| Shipping Conditions | Ambient | Pharmaffiliates[3] |
| Applications | Labeled Florfenicol derivative, useful research chemical.[2][3] | Pharmaffiliates[3], Clearsynth[2] |

Note: Properties such as melting point, boiling point, and solubility are not readily available for **Dideschloro Florfenicol-d3**. The data for the parent compound, Florfenicol, includes a melting point of 152 - 156 °C and a boiling point of 618 °C.[4]

Section 2: Safety and Handling (Based on Florfenicol Data)

A complete MSDS for **Dideschloro Florfenicol-d3** is not publicly available. The following safety information is derived from the MSDS of the parent compound, Florfenicol, and should be considered as a precautionary guide.

Table 2: Hazard Identification and Precautionary Statements for Florfenicol

| Category | Information | Source |
|--------------------------|--|---|
| Hazard Statements | <p>H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled.[5] H315: Causes skin irritation.[6][7] H319: Causes serious eye irritation.[6][7] H335: May cause respiratory irritation.[6][7]</p> <p>H360Df/H361fd: May damage the unborn child. Suspected of damaging fertility.[6][8] H372: Causes damage to organs through prolonged or repeated exposure.[6][8] H410: Very toxic to aquatic life with long lasting effects.[5][6]</p> | Cayman Chemical [5] , MSD [6] [7] [8] |
| Precautionary Statements | <p>P201/P203: Obtain special instructions before use. Read and follow all safety instructions.[6][8] P260: Do not breathe dust/fume/gas/mist/vapors/spray.[8] P264: Wash skin thoroughly after handling.[6][8]</p> <p>MSD[6][8]</p> <p>P270: Do not eat, drink or smoke when using this product.[6][8] P273: Avoid release to the environment.[6][8] P280: Wear protective gloves/protective clothing/eye protection/face protection.[6][8]</p> | |
| First Aid Measures | <p>Eye Contact: Rinse immediately with plenty of water for at least 15 minutes.[4]</p> <p>Skin Contact: Wash off immediately with plenty of</p> | Fisher Scientific [4] |

water for at least 15 minutes.

[4] Inhalation: Remove to fresh air. Get medical attention if symptoms occur.[4] Ingestion: Clean mouth with water and drink plenty of water afterwards.[4]

Handling and Storage

Handle in accordance with good industrial hygiene and safety practice.[4] Keep containers tightly closed in a dry, cool, and well-ventilated place.[4] Store locked up.[6]

Fisher Scientific[4], MSD[6]

Personal Protective Equipment

Wear appropriate protective eyeglasses or chemical safety goggles.[4] Wear appropriate protective gloves and clothing to prevent skin exposure.[4]

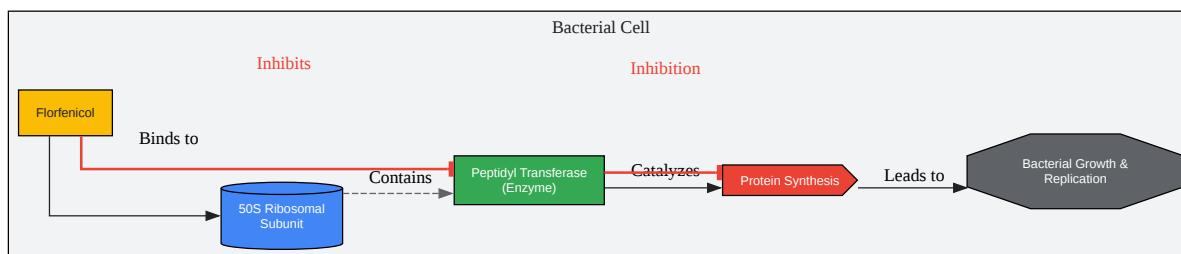
Fisher Scientific[4]

Section 3: Mechanism of Action of Florfenicol

Florfenicol, the parent compound, is a broad-spectrum bacteriostatic antibiotic.[9][10] Its mechanism of action is the inhibition of bacterial protein synthesis.[11]

- Binding to Ribosome: Florfenicol binds to the 50S ribosomal subunit of bacteria.[11]
- Inhibition of Peptidyl Transferase: This binding action inhibits the enzyme peptidyl transferase, which is crucial for the elongation of the polypeptide chain during protein synthesis.[11]
- Bacteriostatic/Bactericidal Effect: By preventing the synthesis of new proteins, Florfenicol stops bacterial growth and replication (bacteriostatic effect).[11] At concentrations similar to the Minimum Inhibitory Concentration (MIC), it has also demonstrated bactericidal activity against some bacteria.[11]

A key structural feature of Florfenicol is the replacement of the hydroxyl group found in chloramphenicol with a fluorine atom. This modification prevents inactivation by bacterial chloramphenicol acetyltransferase (CAT) enzymes, making it effective against some chloramphenicol-resistant strains.[11]



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Caption: Mechanism of action of Florfenicol in inhibiting bacterial protein synthesis.

Section 4: Experimental Protocols

Dideschloro Florfenicol-d3 is primarily used as an internal standard (IS) for the quantitative analysis of Florfenicol and its metabolites in biological matrices using techniques like Ultra-High-Performance Liquid Chromatography-Tandem Mass Spectrometry (UHPLC-MS/MS).[12] The following is a representative protocol adapted from methodologies using deuterated Florfenicol as an internal standard.[12][13]

Preparation of Standard Solutions

- Stock Solutions:
 - Prepare a stock solution of Florfenicol at 1,000 µg/mL by dissolving 10 mg of pure powder in a 10 mL volumetric flask with methanol.[12]

- Prepare a stock solution of **Dideschloro Florfenicol-d3** (Internal Standard) at 100 µg/mL by dissolving 1 mg of pure powder in a 10 mL volumetric flask with methanol.[12]
- Store stock solutions at -20°C and protect from light.[14]
- Working Solutions:
 - Create a series of working solutions for calibration curves by performing serial dilutions of the Florfenicol stock solution with acetonitrile or a suitable solvent mixture.[12]
 - Prepare a working solution of the **Dideschloro Florfenicol-d3** internal standard at a fixed concentration (e.g., 2 µg/mL) in acetonitrile.[12]

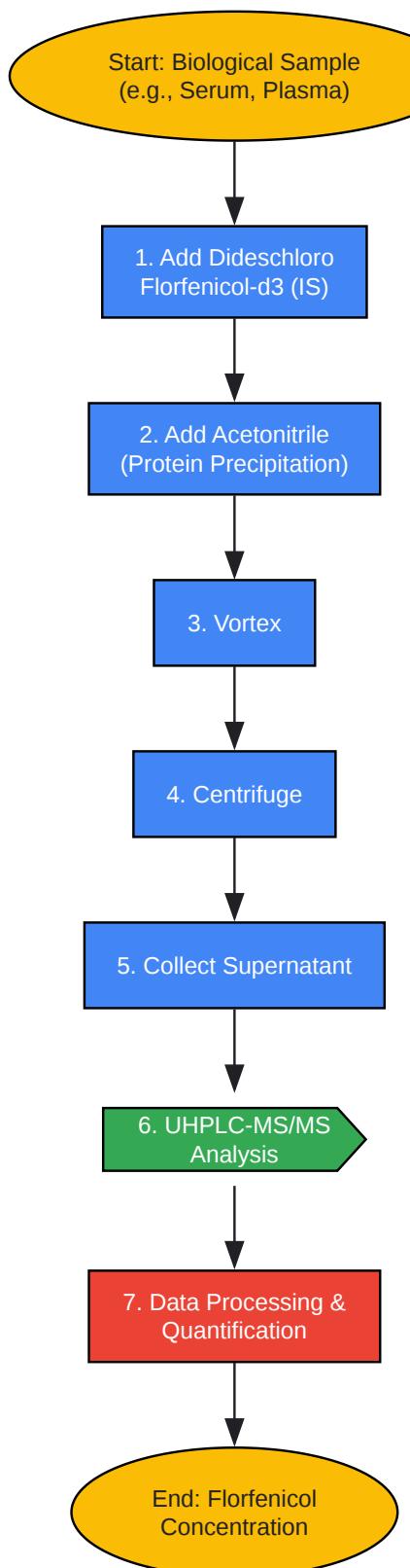
Sample Preparation (Protein Precipitation)

- Thaw biological samples (e.g., serum, plasma) at room temperature.[12]
- In a 1.5 mL microcentrifuge tube, combine 100 µL of the sample (or calibration standard) with 20 µL of the internal standard working solution.[12]
- Add 300 µL of cold acetonitrile to precipitate proteins.[13]
- Vortex the mixture for 30 seconds.[12]
- Centrifuge at high speed (e.g., 14,000-21,000 x g) for 10 minutes at 4-20°C.[12][13]
- Transfer the supernatant to a clean tube or LC vial. For some methods, an evaporation step followed by reconstitution in a mobile phase-compatible solution may be necessary.[12][14]

UHPLC-MS/MS Analysis

- Chromatographic Separation:
 - Use a suitable reversed-phase column (e.g., BEH C18).[12]
 - Employ a gradient elution program with mobile phases typically consisting of water with a modifier (e.g., formic acid) and an organic solvent like acetonitrile or methanol.

- The goal is to achieve baseline separation of the analyte from matrix components and ensure it co-elutes closely with the internal standard.
- Mass Spectrometric Detection:
 - Operate the mass spectrometer in Multiple Reaction Monitoring (MRM) mode.
 - Optimize precursor-to-product ion transitions for both Florfenicol and **Dideschloro Florfenicol-d3**. The deuterated standard will have a mass shift (M+3) compared to the unlabeled analyte.
 - Monitor at least two specific transitions for each compound for confident identification and quantification.[\[12\]](#)
- Quantification:
 - Construct a calibration curve by plotting the ratio of the peak area of the Florfenicol standard to the peak area of the **Dideschloro Florfenicol-d3** internal standard against the known concentrations of the calibration standards.[\[13\]](#)
 - Determine the concentration of Florfenicol in the unknown samples by calculating their peak area ratios and interpolating from the calibration curve.[\[13\]](#)

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Caption: A typical experimental workflow for quantifying Florfenicol using **Dideschloro Florfenicol-d3** as an internal standard.

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- To cite this document: BenchChem. [Dideschloro Florfenicol-d3 material safety data sheet (MSDS)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15599470#dideschloro-florfenicol-d3-material-safety-data-sheet-msds>]

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